

Pigment Red 5: IUPAC Name and CAS Number

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Compound of Interest

Compound Name: *Pigment red 5*

Cat. No.: *B1583872*

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- IUPAC Name: N-(5-chloro-2,4-dimethoxyphenyl)-4-[[5-(diethylsulfamoyl)-2-methoxyphenyl]diazenyl]-3-hydroxynaphthalene-2-carboxamide[1]
- CAS Number: 6410-41-9[1][2][3][4][5][6]

Chemical and Physical Properties

Pigment Red 5 is a synthetic organic pigment belonging to the naphthol red class.[7] Its properties are summarized in the table below for easy reference and comparison.

Property	Value
C.I. Name	12490[3][5][6]
Molecular Formula	C ₃₀ H ₃₁ ClN ₄ O ₇ S[1][3][4][5][6]
Molecular Weight	627.11 g/mol [3][5][6]
Appearance	Orange-red to brilliant red powder[2][4][6]
Melting Point	306 °C[2][4][6]
Density	1.34 - 1.7 g/cm ³ [3][8]
Solubility	Insoluble in water; soluble in ethanol; slightly soluble in acetone.[2][4][6]
Oil Absorption	40 ml/100g[3]
Heat Resistance	140 - 200 °C[3][5]
Light Fastness	7 - 8[3][5]
Acid Resistance	5[5]
Alkali Resistance	5[5]

Experimental Protocols

The following sections detail generalized methodologies for the synthesis and analysis of **Pigment Red 5**, based on common practices for azo pigments.

Synthesis of Pigment Red 5 (General Method)

The manufacturing of **Pigment Red 5** involves a two-step process: diazotization followed by an azo coupling reaction.[6]

Step 1: Diazotization of the Amine Component The primary aromatic amine, 3-Amino-N,N-diethyl-4-methoxybenzenesulfonamide, is treated with a source of nitrous acid (typically sodium nitrite in an acidic medium like hydrochloric acid) at a low temperature (0-5 °C) to form a diazonium salt solution.

Step 2: Azo Coupling The resulting diazonium salt solution is then slowly added to a solution of the coupling component, 3-Hydroxy-5'-chloro-2',4'-dimethoxy-2-naphthanilide, which is typically dissolved in an alkaline medium. The reaction temperature is maintained at a low level to ensure the stability of the diazonium salt and to control the reaction. The coupling reaction results in the formation of the insoluble **Pigment Red 5**, which precipitates out of the solution.

Step 3: Post-Treatment The precipitated pigment is then filtered, washed with water to remove any unreacted starting materials and inorganic salts, and dried to obtain the final product.

Analytical Methodologies

The purity and identity of **Pigment Red 5** can be assessed using various analytical techniques.

High-Performance Liquid Chromatography (HPLC) HPLC coupled with a UV-Vis or Diode Array Detector (DAD) is a primary method for determining the purity of azo pigments.^[9]

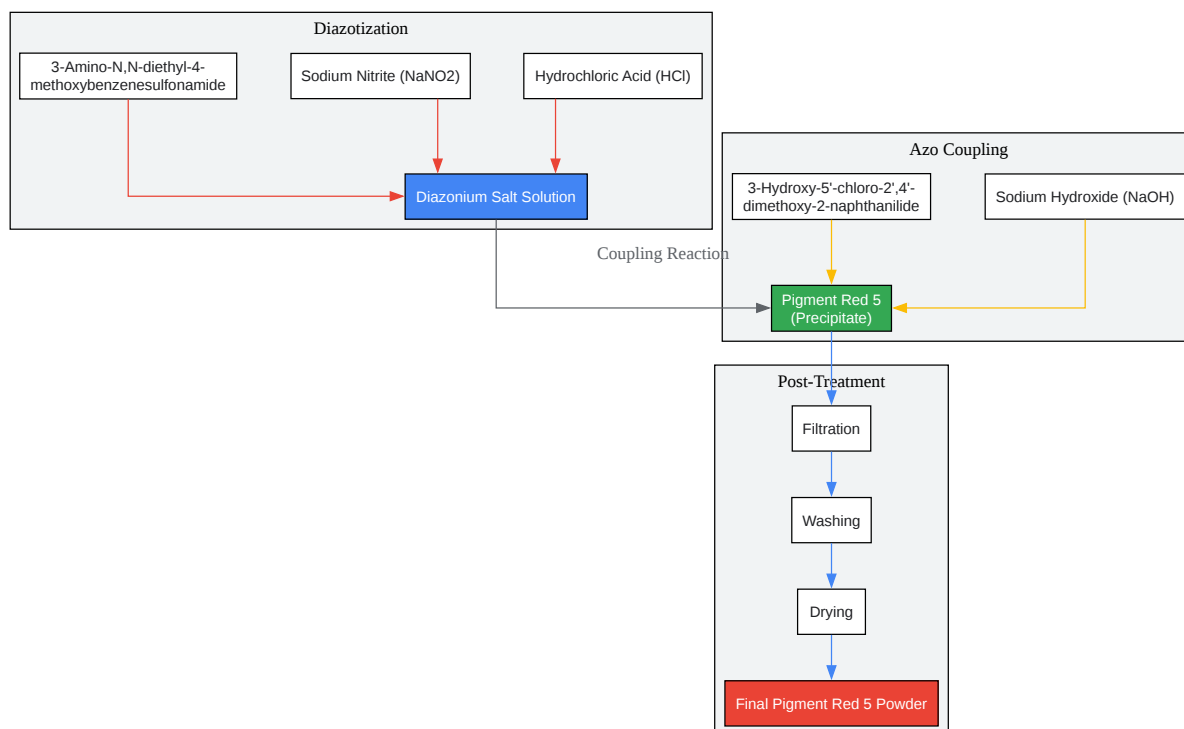
- **Mobile Phase:** A gradient of an aqueous buffer and an organic solvent (e.g., acetonitrile or methanol).
- **Stationary Phase:** A C18 reversed-phase column is commonly used.
- **Detection:** The pigment is detected at its maximum absorbance wavelength.
- **Sample Preparation:** The pigment is dissolved in a suitable solvent, such as dimethylformamide or a mixture of methanol and a small amount of base to aid dissolution, and then filtered before injection.^[9] Purity is determined by the area percentage of the main peak.

Spectroscopic Techniques

- **UV-Vis Spectroscopy:** Used to determine the maximum absorbance wavelength and for quantitative analysis in solution.
- **Raman Spectroscopy:** A non-destructive technique that can be used to analyze the chemical composition and interactions between the pigment and a polymer matrix.^[10]
- **X-ray Diffraction (XRD):** Can be employed for structural analysis of the pigment in its solid, powdered form.^[10]

Visualization

The following diagram illustrates the general workflow for the synthesis of **Pigment Red 5**.



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Caption: General workflow for the synthesis of **Pigment Red 5**.

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